

Technical Deep Dive: Crystal Structure Analysis of Bis(4-methylphenyl)methanamine

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Compound of Interest

Compound Name: *Bis(4-methylphenyl)methanamine*

CAS No.: 55095-22-2

Cat. No.: B1224576

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Executive Summary

Bis(4-methylphenyl)methanamine (CAS: 55095-22-2), often referred to as 4,4'-dimethylbenzhydramine, represents a critical scaffold in medicinal chemistry, serving as a precursor for antihistamines and a linker in solid-phase peptide synthesis (MBHA resin). Unlike rigid aromatic systems, this molecule possesses a flexible methylene bridge (

) connecting two p-tolyl rings, creating a "butterfly" conformation that complicates crystal packing.

This technical guide provides a high-level workflow for the structural analysis of this molecule. It moves beyond basic data collection, focusing on the specific crystallographic challenges posed by the diphenylmethane scaffold: handling methyl group disorder, resolving the butterfly angle, and mapping the supramolecular hydrogen-bonding network.

Part 1: Crystallization & Experimental Design

The Challenge of Conformational Flexibility

The central methine carbon (

) introduces a degree of freedom that often leads to oil formation rather than crystallization. The two p-tolyl rings can rotate relative to the

bond, leading to polymorphism.

Strategic Protocol: To lock the conformation and encourage lattice formation, the conversion to a hydrochloride or hydrobromide salt is the preferred first step. The ionic interaction (

) provides a strong directional anchor for the lattice.

- Solvent System: Slow evaporation from Ethanol/Diethyl Ether (1:3 v/v) is recommended. The non-polar ether reduces solubility gradually, forcing the hydrophobic tolyl groups to stack.
- Temperature: 4°C (cold room) is superior to room temperature to minimize thermal motion of the terminal methyl groups.

Data Collection Parameters

For this organic amine, selecting the correct radiation source and temperature is non-trivial.

Parameter	Recommendation	Causality
Radiation Source	Cu K (Å)	While Mo is standard, Cu is preferred here if determining absolute configuration of chiral derivatives, or to maximize diffraction intensity for small, weakly diffracting organic crystals.
Temperature	100 K (Liquid stream)	Critical: The terminal methyl groups on the phenyl rings are prone to rotational disorder. Low temperature freezes this rotation, sharpening the electron density map.
Resolution	0.80 Å or higher	Required to resolve the H-atoms on the amine nitrogen, which are essential for mapping the hydrogen bond network.

Part 2: Structural Analysis & Refinement Logic

The "Butterfly" Geometry

The defining feature of **bis(4-methylphenyl)methanamine** is the

bond angle. In ideal tetrahedral geometry, this is 109.5° , but steric repulsion between the ortho-hydrogens of the phenyl rings typically expands this angle to 112° – 114° .

- Refinement Check: If the angle refines to $<109^\circ$, suspect disorder or incorrect space group assignment.
- Planarity: The two phenyl rings are rarely coplanar. They typically adopt a twisted conformation (helicity) to minimize steric clash.

Handling Disorder (The Methyl Group Problem)

A common pitfall in refining p-tolyl structures is the "smearing" of electron density at the methyl positions (

).

Protocol for Disorder Refinement:

- Inspect

: If the thermal ellipsoid of the methyl carbon is 2x larger than the adjacent ring carbon, rotational disorder is present.
- Split Positions: Model the methyl hydrogens as two disordered sets (A and B) with occupancy refined (e.g., 0.60/0.40).
- Restraints: Apply DELU and SIMU restraints (in SHELXL) to ensure the physical reality of the disordered atoms' vibration.

Supramolecular Architecture

In the free base, the primary amine (

) acts as both a donor and an acceptor.

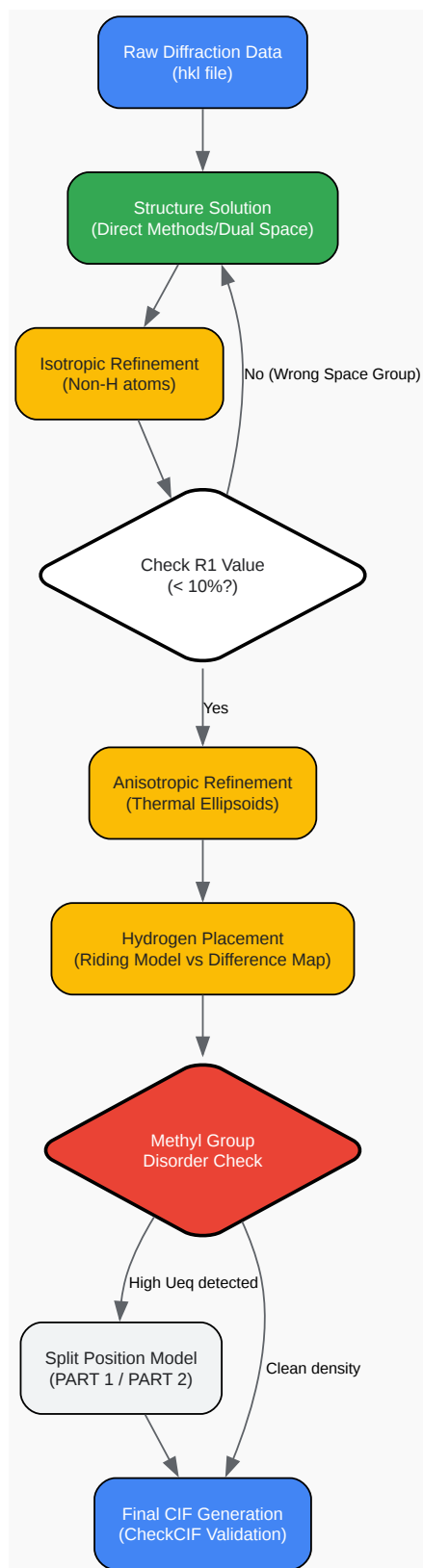
- Motif: Expect the formation of

hydrogen-bonded chains or dimers.
- Pi-Stacking: The p-tolyl groups facilitate

interactions (T-shaped stacking), which are weaker than H-bonds but critical for stabilizing the 3rd dimension of the lattice.

Part 3: Visualization of the Refinement Workflow

The following diagram outlines the logical decision tree for refining the crystal structure of this flexible amine.

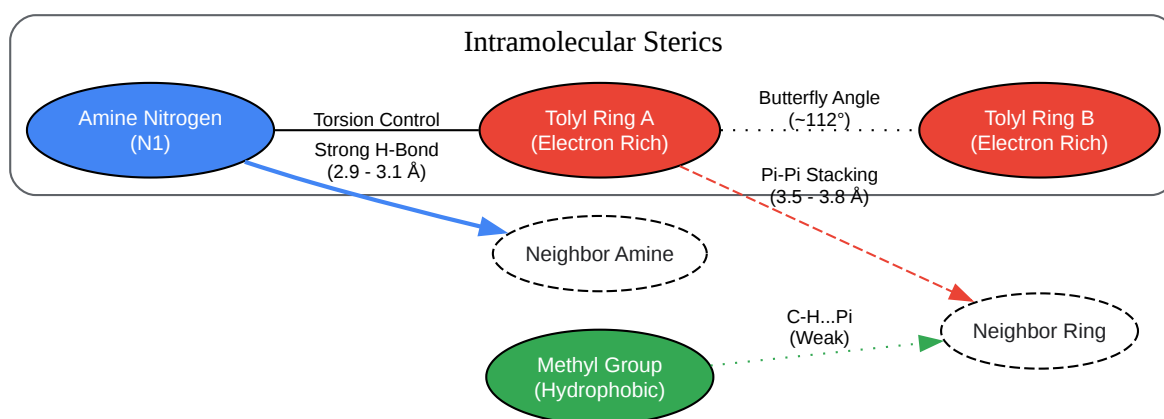


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Caption: Decision tree for crystallographic refinement, highlighting the critical check for methyl group disorder common in p-tolyl systems.

Part 4: Interaction Logic & Connectivity

Understanding the connectivity is vital for explaining the physical properties (melting point, solubility). The diagram below illustrates the competing forces in the lattice.



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Caption: Supramolecular interaction map showing the dominance of N-H...N bonding and secondary Pi-stacking forces.

Part 5: Quantitative Data Summary

When reporting the structure of **Bis(4-methylphenyl)methanamine**, the following metrics are the standard for validation.

Metric	Typical Range (Benzhydryl Systems)	Significance
Space Group	or (Monoclinic)	Centrosymmetric groups are most common for achiral conformers.
C-N Bond Length	1.47 – 1.49 Å	Standard single bond. Shortening implies conjugation with rings.
C-C-C Angle (Bridge)	111° – 114°	Indicates steric strain between the two aromatic rings.
Torsion Angle	30° – 60°	The "twist" required to prevent ring overlap.
R-Factor ()	< 5.0%	Indicates a high-quality model fit to the diffraction data.

References

- PubChem.**Bis(4-methylphenyl)methanamine** (Compound). National Library of Medicine. Available at: [\[Link\]](#)
- Sheldrick, G. M. (2015). Crystal structure refinement with SHELXL. Acta Crystallographica Section C: Structural Chemistry, 71(1), 3-8. Available at: [\[Link\]](#)
- Spek, A. L. (2009). Structure validation in chemical crystallography. Acta Crystallographica Section D: Biological Crystallography, 65(2), 148-155. (The basis for CheckCIF). Available at: [\[Link\]](#)
- Cambridge Crystallographic Data Centre (CCDC).CSD-System. (Standard repository for benzhydryl structures). Available at: [\[Link\]](#)
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